

Pinacidil Monohydrate: Structural Elucidation, Stability Profiling, and Degradation Kinetics

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Compound of Interest

Compound Name: *Pinacidil dihydrate*

Cat. No.: *B12977517*

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Executive Overview

Pinacidil monohydrate is a potent ATP-sensitive potassium (

) channel activator historically utilized for its vasorelaxant properties. In modern analytical and pharmaceutical chemistry, it has found a highly specialized secondary role: serving as an exceptionally reliable internal standard (IS) in stability-indicating High-Performance Liquid Chromatography (HPLC) methods for complex cardiovascular formulations[1].

As a Senior Application Scientist, I have structured this whitepaper to provide researchers and drug development professionals with an authoritative deep-dive into the structural logic, thermodynamic stability, and forced degradation kinetics of Pinacidil monohydrate.

Structural and Physicochemical Profiling

Pinacidil monohydrate (CAS: 85371-64-8) is formally identified as (±)-N-Cyano-N'-4-pyridinyl-N''-(1,2,2-trimethylpropyl)guanidine monohydrate.

- Molecular Formula:
- Molecular Weight: 263.34 g/mol [2]

- **Structural Motif:** The molecule is characterized by a cyanoguanidine core flanked by a basic pyridine ring and a sterically hindered 1,2,2-trimethylpropyl group[3].

Causality in Solid-State Selection: Why do formulators and analytical chemists prefer the monohydrate form over the anhydrous free base? The inclusion of a single water molecule within the crystal lattice establishes a thermodynamically stable hydrogen-bonding network. This structural water locks the crystal habit, significantly reducing the hygroscopic variability that plagues the anhydrous form during ambient storage and handling. Consequently, weighing accuracy during standard preparation is vastly improved.

ICH-Compliant Stability Testing Framework

To ensure regulatory compliance and validate its utility as either an Active Pharmaceutical Ingredient (API) or an analytical reference standard, Pinacidil monohydrate is subjected to rigorous stability testing governed by ICH Q1A(R2) guidelines[4].

Table 1: Standard ICH Stability Matrix for Pinacidil Monohydrate

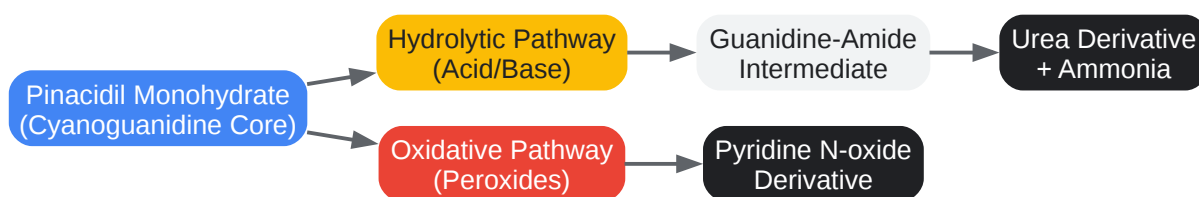
Storage Condition	Temperature / Humidity	Duration	Testing Frequency	Acceptance Criteria
Long-Term	25°C ± 2°C / 60% RH ± 5%	12-24 Months	0, 3, 6, 9, 12, 18, 24 mo	Assay ≥ 98.0%, Impurities ≤ 0.1%
Accelerated	40°C ± 2°C / 75% RH ± 5%	6 Months	0, 1, 3, 6 mo	No significant change (>5% assay loss)
Photostability	1.2M lux hrs UV/Vis	1 Cycle	End of cycle	No significant photolytic degradation

Forced Degradation and Kinetic Pathways

Forced degradation (stress testing) elucidates the intrinsic vulnerabilities of the Pinacidil molecule. By pushing the compound to its chemical limits, we can map its degradation pathways and ensure our analytical methods are truly stability-indicating.

Mechanistic Insights into Degradation:

- **Hydrolytic Cleavage (Acid/Base):** The cyanoguanidine moiety is the primary site of vulnerability. Under strong hydrolytic stress (e.g., 0.1N HCl or NaOH at 60°C), the cyano group () undergoes hydration to form a guanidine-amide intermediate, which subsequently hydrolyzes to yield urea derivatives and ammonia.
- **Oxidative Stress:** The basic nitrogen of the pyridine ring is highly susceptible to oxidation. Exposure to peroxides (e.g., 3%) drives the formation of a Pyridine N-oxide degradant.
- **Thermal Stress:** Extreme solid-state thermal stress (>100°C) initiates dehydration (loss of the monohydrate water) followed by thermal cracking. This high-energy degradation releases toxic volatile decomposition products, including hydrogen cyanide () and nitrogen oxides () [5].



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Fig 1: Chemical logic and degradation pathways of Pinacidil Monohydrate under stress.

Stability-Indicating HPLC Methodology

To accurately quantify Pinacidil monohydrate and separate it from the degradation products outlined above, a self-validating Reversed-Phase HPLC (RP-HPLC) method is required. The following protocol is field-proven for baseline resolution and mass balance[1][6].

Rationale for Chromatographic Choices: A C18 stationary phase is selected to provide optimal hydrophobic retention of the bulky 1,2,2-trimethylpropyl group. The addition of Triethylamine (TEA) to the mobile phase is a critical mechanistic choice: TEA acts as a silanol-masking agent. Without TEA, the basic pyridine nitrogen of Pinacidil would undergo secondary ion-exchange interactions with residual acidic silanols on the silica support, resulting in severe peak tailing and integration errors.

Step-by-Step Analytical Protocol

1. Mobile Phase Preparation:

- Prepare a mixture of Acetonitrile : Water : Triethylamine in an 18:81:1 (v/v/v) ratio.
- Adjust the pH to 11.0. (Note: Operating at pH 11 requires a robust, polymer-coated or hybrid silica C18 column to prevent stationary phase dissolution).

2. Standard & Sample Preparation:

- Dissolve the Pinacidil monohydrate reference standard in the mobile phase to achieve a working concentration range of 20–200 µg/mL. Filter through a 0.45 µm PTFE syringe filter.

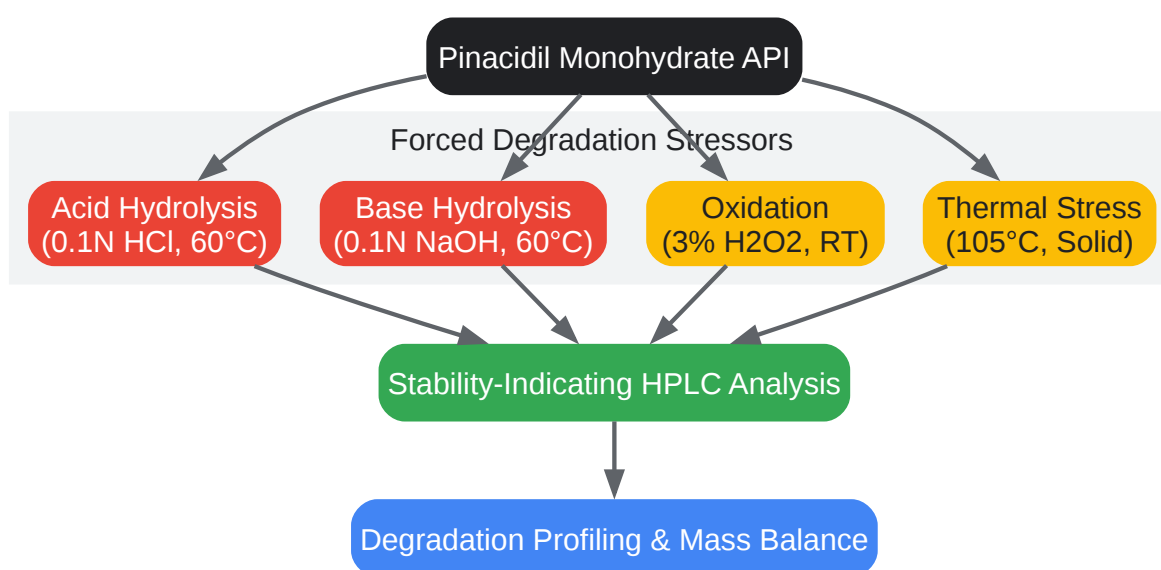
3. Chromatographic Conditions:

- Column: Novapack C18 (250 mm × 4.6 mm, 10 µm particle size) or equivalent high-pH stable C18.
- Flow Rate: 1.0 mL/min (Isocratic elution).
- Detection: UV spectrophotometry at 275 nm (capturing the optimal absorbance of the pyridine-guanidine chromophore)[1].
- Injection Volume: 20 µL.
- Expected Retention Time: ~6.84 minutes[1].

4. System Suitability & Self-Validation:

- Inject the standard solution in replicates of five.

- Validation Gates: The system is only deemed suitable for analysis if the Relative Standard Deviation (RSD) of the peak area is $<2.0\%$, theoretical plates () >2000 , and the tailing factor () is <1.5 .



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Fig 2: Experimental workflow for forced degradation and HPLC stability profiling.

Conclusion

Pinacidil monohydrate exhibits a highly predictable structural and thermodynamic profile, making it a robust therapeutic agent and an invaluable internal standard for complex analytical assays. By understanding the causality behind its degradation pathways—specifically cyanoguanidine hydrolysis and pyridine oxidation—analytical scientists can confidently design

highly selective stability-indicating methods that ensure pharmaceutical integrity and strict regulatory compliance.

References

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